

Technical Guide: Spectroscopic Profiling of 2-(3-Methylbutyl)-1,3-thiazole

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Compound of Interest

Compound Name: 2-(3-Methylbutyl)-1,3-thiazole

Cat. No.: B1321045

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Executive Summary

Compound: **2-(3-Methylbutyl)-1,3-thiazole** Synonyms: 2-Isopentylthiazole, 2-Isoamylthiazole
CAS Registry Number: 18277-27-5 Molecular Formula: C

H

NS Molecular Weight: 155.26 g/mol

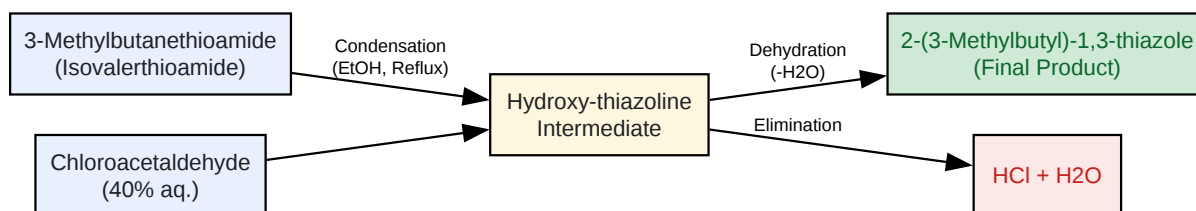
This guide provides a comprehensive spectroscopic analysis of **2-(3-methylbutyl)-1,3-thiazole**, a volatile heterocyclic compound significant in flavor chemistry (associated with tomato and yeast extracts) and as a pharmaceutical intermediate. The following sections detail the synthesis origin, mass spectrometric fragmentation patterns, and nuclear magnetic resonance (NMR) signatures required for positive identification.

Synthesis & Sample Origin

Understanding the synthetic origin is critical for impurity profiling. The industry-standard method for generating 2-alkylthiazoles is the Hantzsch Thiazole Synthesis.

Hantzsch Synthesis Workflow

The synthesis involves the condensation of 3-methylbutanethioamide (isovalerthioamide) with a haloacetaldehyde (typically chloroacetaldehyde or bromoacetaldehyde).



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Figure 1: Hantzsch synthesis pathway for **2-(3-methylbutyl)-1,3-thiazole**.

Experimental Note: Samples derived from this route often contain traces of unreacted thioamide or oxidized disulfide dimers. GC-MS analysis is recommended prior to NMR to assess purity.

Mass Spectrometry (MS) Analysis

Method: Electron Ionization (EI), 70 eV.

The mass spectrum of **2-(3-methylbutyl)-1,3-thiazole** is characterized by a distinct McLafferty rearrangement, driven by the length of the alkyl side chain (gamma-hydrogen availability).

Fragmentation Mechanism

Unlike shorter chain homologs (e.g., 2-methylthiazole), the isopentyl group allows for a six-membered transition state, leading to the cleavage of the

-

carbon bond relative to the ring.

Key Diagnostic Ions:

- m/z 155 $[M]^+$: Molecular ion (detectable, usually medium intensity).

- m/z 99 [C

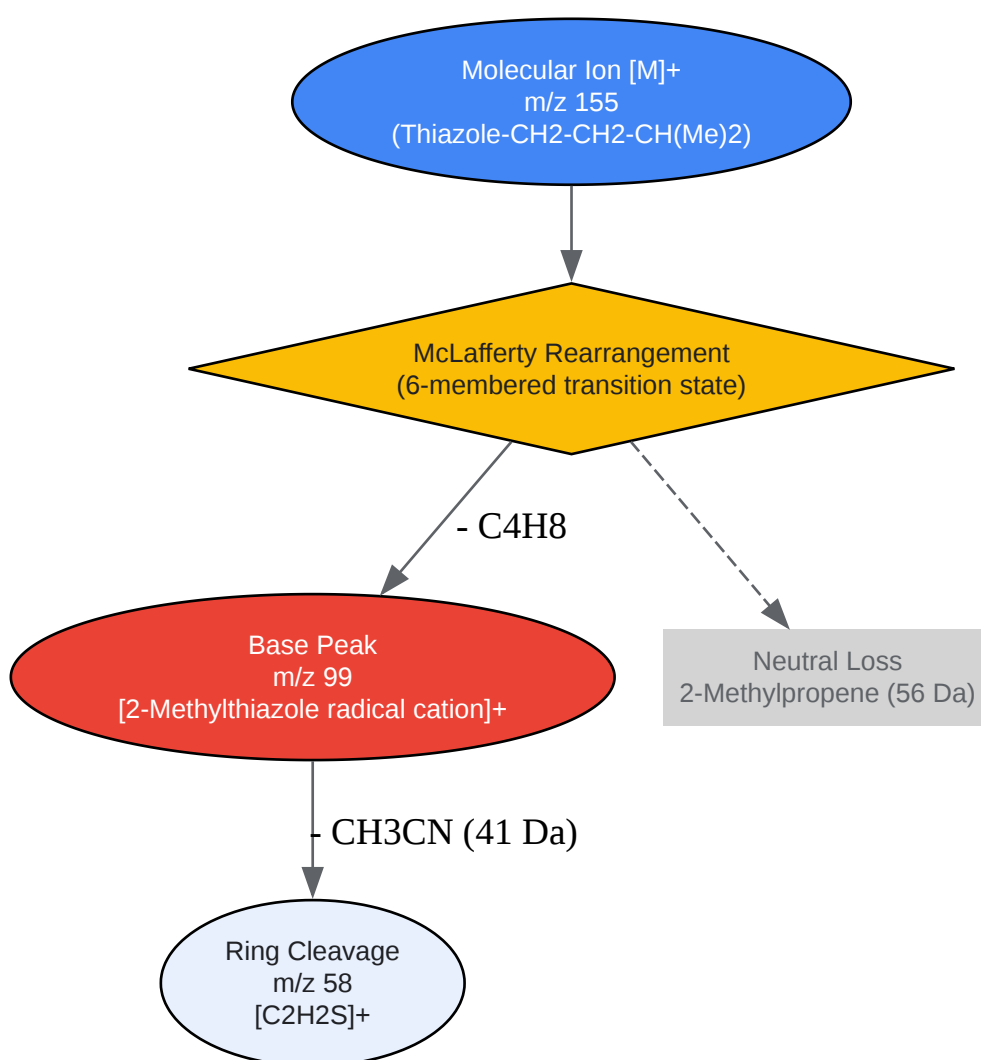
H

NS]⁺ (Base Peak): Formed via McLafferty rearrangement. The neutral loss is 2-methylpropene (isobutene, 56 Da).

- m/z 58 [C

H

S]⁺: Thiazole ring fragmentation (loss of HCN).



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Figure 2: Primary fragmentation pathway under Electron Ionization (70 eV).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: CDCl₃

(Chloroform-d) Reference: TMS (

0.00 ppm)

¹H NMR Data (400 MHz)

The proton spectrum exhibits the characteristic deshielded aromatic protons of the thiazole ring and the specific coupling pattern of the isopentyl tail.

Position	(ppm)	Multiplicity	Integral	Assignment	Coupling ()
H-2	7.68	Doublet (d)	1H	Thiazole Ring (C4-H)	Hz
H-3	7.18	Doublet (d)	1H	Thiazole Ring (C5-H)	Hz
H-4	3.08	Triplet (t)	2H	-CH (linked to ring)	Hz
H-5	1.72	Quartet/Multi (m)	2H	-CH	-
H-6	1.63	Multiplet (m)	1H	-CH (Methine)	-
H-7	0.96	Doublet (d)	6H	-CH (Isopropyl methyls)	Hz

Note: The C2 position is substituted, so the characteristic highly deshielded proton at ~8.8 ppm (found in unsubstituted thiazole) is absent.

C NMR Data (100 MHz)

Carbon	(ppm)	Type	Assignment
C-2	169.5	C (quat)	Thiazole C2 (Ipso)
C-4	142.3	CH	Thiazole C4
C-5	118.4	CH	Thiazole C5
-C	33.5	CH	Sidechain methylene
-C	39.8	CH	Sidechain methylene
-C	27.9	CH	Sidechain methine
-C	22.3	CH	Isopropyl methyls

Infrared (IR) Spectroscopy

Method: ATR-FTIR (Neat liquid)

The IR spectrum is dominated by the aromatic heterocyclic stretches and the aliphatic alkyl chain.

Frequency (cm)	Intensity	Assignment
3100 - 3050	Weak	C-H Stretch (Aromatic/Thiazole)
2955, 2925, 2870	Strong	C-H Stretch (Aliphatic, Alkyl chain)
1505	Medium	C=N Stretch (Thiazole Ring)
1465	Medium	CH
		/ CH
		Bending
1385, 1365	Medium	Gem-dimethyl doublet (Isopropyl group signature)
1240	Weak	C-N Stretch
725	Strong	C-S Stretch / Ring Breathing

Experimental Protocol: Isolation & Analysis

To ensure data integrity during validation, follow this standard operating procedure (SOP):

Sample Preparation

- Extraction: If isolating from a fermentation broth or food matrix, use Simultaneous Distillation-Extraction (SDE) with dichloromethane.
- Purification: Silica gel flash chromatography.
 - Mobile Phase: Hexane:Ethyl Acetate (9:1 v/v).
 - TLC Visualization: UV lamp (254 nm) or Iodine vapor.
- NMR Prep: Dissolve 10 mg of purified oil in 0.6 mL CDCl₃

(containing 0.03% TMS). Filter through a cotton plug into the NMR tube to remove suspended silica.

Quality Control Check

- Visual: Colorless to pale yellow oil.
- Odor: Characteristic green, nutty, vegetable-like (tomato leaf) aroma.
- Purity Criteria: No singlet at 2.17 (Acetone contaminant) or broad hump at 1.2-1.4 (Grease/Alkane impurities).

References

- Synthesis & Properties: Hantzsch Thiazole Synthesis. Organic Chemistry Portal. [Link](#)
- Spectral Data (Homolog Comparison): 2-Isobutylthiazole Mass Spectrum. NIST Chemistry WebBook, SRD 69.[1] [Link](#)
- Flavor Chemistry Context: Buttery, R. G., et al. "Volatile components of tomato fruit." J. Agric. Food Chem. 1971, 19(3), 524–529. [Link](#)
- General Thiazole NMR: Pretsch, E., et al. Structure Determination of Organic Compounds. Springer-Verlag, 2000.

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Sources

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